

What is the chemical structure of Schineolignin C?

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Schineolignin C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Schineolignin C is a naturally occurring lignan isolated from the fruit of Schisandra chinensis, a plant with a long history of use in traditional medicine. Lignans from Schisandra chinensis are a well-studied class of compounds known for a variety of biological activities, including anti-inflammatory, antioxidant, and hepatoprotective effects. This technical guide provides a comprehensive overview of the chemical structure of **Schineolignin C**, alongside generalized experimental protocols for the isolation and characterization of lignans from this genus, and a summary of the biological activities of related compounds.

Chemical Structure and Properties

The chemical structure of **Schineolignin C** was first elucidated in 2010. It is a dibenzylbutane-type lignan. Based on its systematic name, (-)-5-[4-(4-Hydroxy-3-methoxyphenyl)-2,3-dimethylbutyl]-2,3-dimethoxyphenol, the chemical structure can be confidently determined.

Chemical Structure of Schineolignin C

Table 1: Chemical and Physical Properties of Schineolignin C



Property	Value	Source	
Molecular Formula	C21H28O5	INVALID-LINK,INVALID- LINK	
Molecular Weight	360.44 g/mol	INVALID-LINK,INVALID- LINK	
CAS Number	1352185-28-4	INVALID-LINK,INVALID- LINK	
IUPAC Name	(-)-5-[4-(4-hydroxy-3-methoxyphenyl)-2,3-dimethylbutyl]-2,3-dimethoxyphenol	INVALID-LINK	
Class	Lignan	INVALID-LINK	
Source	Fruit of Schisandra chinensisINVALID-LINK		

Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **Schineolignin C** are documented in the primary literature. Below is a generalized workflow typical for the isolation and identification of lignans from Schisandra chinensis.

A generalized workflow for the isolation and characterization of **Schineolignin C**.

Detailed Methodologies (General Procedures)

- Extraction: The air-dried and powdered fruits of Schisandra chinensis are typically extracted with a polar solvent such as 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract is suspended in water and partitioned successively
 with solvents of increasing polarity, such as petroleum ether, ethyl acetate (EtOAc), and nbutanol. The lignan components are typically enriched in the ethyl acetate fraction.
- Column Chromatography: The EtOAc fraction is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., chloroform-methanol). Fractions are



collected and monitored by thin-layer chromatography (TLC). Further separation is often achieved using Sephadex LH-20 column chromatography.

- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing the
 compound of interest are further purified by preparative HPLC on a C18 column with a
 suitable mobile phase (e.g., methanol-water or acetonitrile-water) to yield the pure
 compound.
- Structure Elucidation: The structure of the isolated compound is determined using a combination of spectroscopic methods:
 - Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the molecular formula.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H NMR, 13C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC) experiments are conducted to elucidate the detailed chemical structure and stereochemistry.

Biological Activity of Related Lignans from Schisandra chinensis

While specific biological activity data for **Schineolignin C** is not readily available in the public domain, numerous studies have investigated the pharmacological effects of other lignans isolated from Schisandra chinensis. These compounds often exhibit a range of activities, and it is plausible that **Schineolignin C** shares some of these properties.

Table 2: Reported Biological Activities of Lignans from Schisandra chinensis

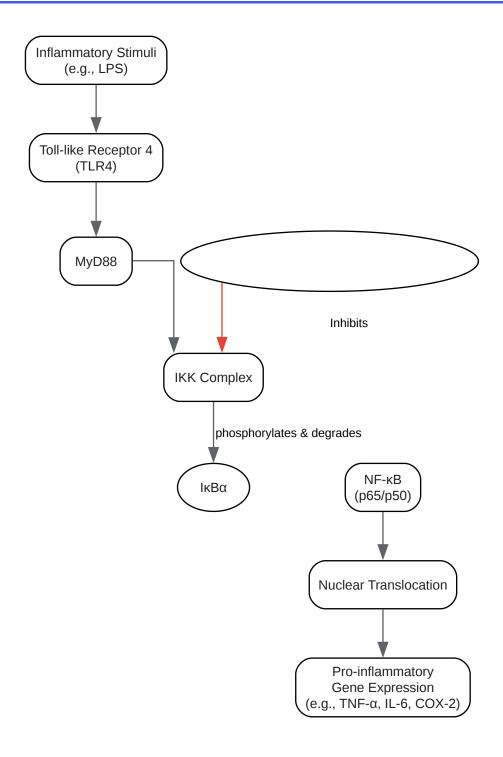


Lignan	Biological Activity	Quantitative Data (Example)	Reference
Schisandrin B	Hepatoprotective, Neuroprotective, Cardioprotective	-	INVALID-LINK
Gomisin A	Anti-inflammatory, Hepatoprotective	-	INVALID-LINK
Schisandrin A	Anti-cancer, Neuroprotective	-	INVALID-LINK
Deoxyschizandrin	Anti-inflammatory, Antioxidant	-	INVALID-LINK

Potential Signaling Pathway Modulation

Lignans from Schisandra chinensis have been shown to modulate various signaling pathways. For instance, their anti-inflammatory effects are often attributed to the inhibition of the NF-κB signaling pathway.





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A conceptual diagram of the putative inhibition of the NF-κB signaling pathway by *Schisandra* lignans.

Conclusion



Schineolignin C is a dibenzylbutane-type lignan with a well-defined chemical structure, isolated from the fruit of Schisandra chinensis. While specific biological data for Schineolignin C is currently limited, the extensive research on related lignans from the same plant suggests its potential for various pharmacological applications, particularly in areas related to inflammation, oxidative stress, and liver protection. Further research is warranted to fully elucidate the biological activity and therapeutic potential of this compound. This guide provides a foundational understanding for researchers and professionals interested in the study and development of novel natural products.

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